

**Compound of Interest** 

Compound Name: Oxyphencyclimine

Cat. No.: B1678118

For Researchers, Scientists, and Drug Development Professionals

### **Abstract**

Oxyphencyclimine is a synthetic antimuscarinic agent recognized for its therapeutic applications in managing peptic ulcer disease and gastrointestir

### **Chemical Structure and Nomenclature**

Oxyphencyclimine is a tertiary amine and a complex ester. Its chemical structure consists of a substituted piperidine ring linked via an ester bond to

The IUPAC name for Oxyphencyclimine is (1,4,5,6-tetrahydro-1-methyl-2-pyrimidinyl)methyl 2-cyclohexyl-2-hydroxy-2-phenylacetate[1].

Molecular Formula: C20H28N2O3[1]

Molecular Weight: 344.45 g/mol [1]

CAS Registry Number: 125-53-1[1]

The core structure features a tetrahydropyrimidine methanol moiety esterified with  $\alpha$ -cyclohexyl- $\alpha$ -phenylglycolic acid.

### Stereochemistry and Pharmacological Significance

A critical aspect of Oxyphencyclimine's chemical structure is the presence of a chiral center at the  $\alpha$ -carbon of the glycolic acid moiety, to which the

The stereochemistry of this chiral center is a pivotal determinant of the drug's pharmacological activity. It has been demonstrated that the (R)-(+)-enaited that the (R)-(

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Caption: Signaling pathway of muscarinic receptor antagonism by Oxyphencyclimine.

## Pharmacological Evaluation: Muscarinic Receptor Binding Assay

The affinity of **Oxyphencyclimine** enantiomers for muscarinic receptors can be determined using a competitive ra

# **Experimental Protocol: Competitive Radioligand Binding Assay**

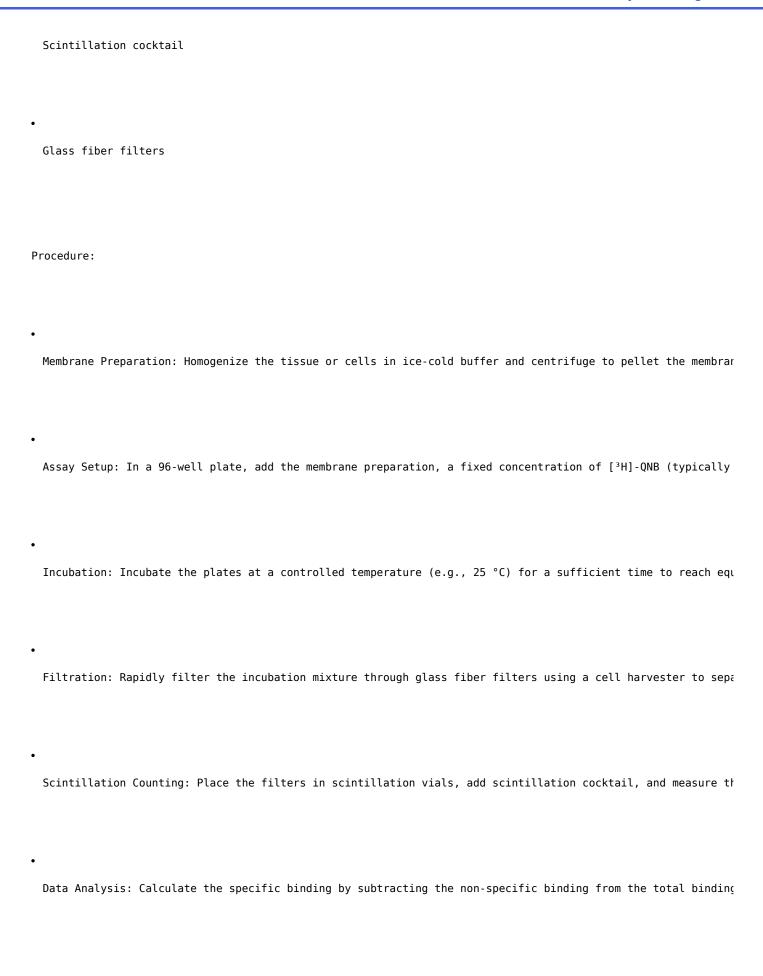
Materials:

- Cell membranes expressing muscarinic receptors (e.g., from rat cortex or transfected cell lines)
- [³H]-Quinuclidinyl benzilate ([³H]-QNB) as the radioligand
- (R)-Oxyphencyclimine and (S)-Oxyphencyclimine
- Atropine (for non-specific binding determination)
- Assay buffer (e.g., 50 mM Tris-HCl, pH 7.4)



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### Conclusion

The chemical structure and, in particular, the stereochemistry of Oxyphencyclimine are fundamental to its pha

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### References

- 1. taylorfrancis.com [taylorfrancis.com]
- 2. discovery.researcher.life [discovery.researcher.life]
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